

Application Note: Quantitative Analysis of Disperse Blue 7 in Textiles by HPLC-MS

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Compound of Interest

Compound Name: Disperse Blue 7

Cat. No.: B1200070

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Introduction

Disperse Blue 7 is a synthetic dye belonging to the anthraquinone class, widely used in the textile industry for dyeing polyester and other synthetic fibers. Due to its potential as a skin sensitizer and its classification as a possible allergen, regulatory bodies have restricted its use in consumer textile products.[1] Consequently, sensitive and selective analytical methods are required for the accurate quantification of **Disperse Blue 7** in textile matrices to ensure consumer safety and regulatory compliance. This application note describes a robust and reliable method for the determination of **Disperse Blue 7** in textiles using High-Performance Liquid Chromatography coupled with Mass Spectrometry (HPLC-MS).

Principle

This method involves the extraction of **Disperse Blue 7** from a textile sample using methanol, followed by analysis of the extract by HPLC-MS.[2] Chromatographic separation is achieved on a C18 reversed-phase column with a gradient elution program. Detection and quantification are performed using a mass spectrometer, which provides high selectivity and sensitivity for the target analyte.

Data Presentation

The following table summarizes the quantitative performance data for the analysis of **Disperse Blue 7** and other disperse dyes in textiles, compiled from various validated methods.

Parameter	Typical Value Range for Disperse Dyes	Notes
Limit of Detection (LOD)	0.01 - 1.35 ng/mL[1][3]	Dependent on the mass spectrometer's sensitivity.
Limit of Quantification (LOQ)	0.06 - 4.09 ng/mL[1][3]	Influenced by instrument sensitivity and sample matrix.
Linearity (r^2)	> 0.99[3][4]	Typically achieved over a relevant concentration range.
Recovery	81.8 - 114.1%[1]	Varies based on the efficiency of the extraction from different textile materials.
Repeatability (%RSD)	1.1 - 16.3%[1][3]	Dependent on the concentration level and the precision of the method.

Experimental Protocol

1. Materials and Reagents

- **Disperse Blue 7** analytical standard
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Textile samples

2. Sample Preparation

- Cut the textile sample into small pieces (approximately 2-5 mm).

- Accurately weigh 1.0 g of the cut textile sample into a 50 mL conical tube.
- Add 20 mL of methanol to the tube.[\[1\]](#)
- Sonicate the sample at 50°C for 30 minutes to extract the dye.[\[1\]](#)
- Centrifuge the sample at 10,000 rpm for 10 minutes.[\[1\]](#)
- Filter the supernatant through a 0.22 µm PTFE syringe filter into an autosampler vial for HPLC-MS analysis.[\[1\]](#)

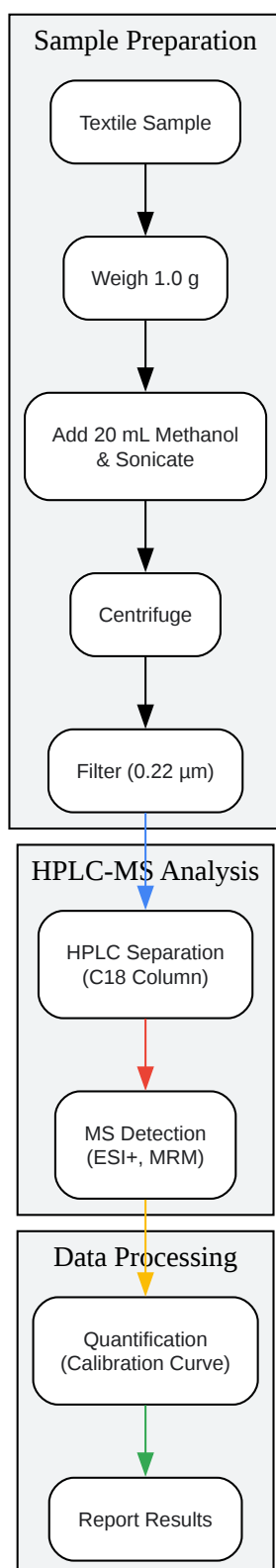
3. HPLC-MS Conditions

Parameter	Setting
HPLC System	Agilent 1100 HPLC or equivalent [5]
Column	C18 column (e.g., 100 x 2.1 mm, 1.7 µm) [1]
Mobile Phase A	Water with 0.1% Formic Acid [1]
Mobile Phase B	Acetonitrile [5] [6]
Gradient	40% B at 0 min, ramp to 60% B at 6 min [5]
Flow Rate	0.3 mL/min [1]
Column Temperature	40°C [6]
Injection Volume	10 µL [6]
MS System	Triple Quadrupole Mass Spectrometer [2] [6]
Ionization Mode	Electrospray Ionization (ESI), Positive [3] [6]
Scan Type	Multiple Reaction Monitoring (MRM)
Capillary Voltage	4000 V
Source Temperature	550°C [6]

4. Quantification

- Prepare a series of calibration standards of **Disperse Blue 7** in methanol.
- Construct a calibration curve by plotting the peak area against the concentration of the standards.
- Determine the concentration of **Disperse Blue 7** in the sample extracts from the calibration curve.

Experimental Workflow Diagram



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Caption: Workflow for HPLC-MS analysis of **Disperse Blue 7** in textiles.

Conclusion

The described HPLC-MS method provides a sensitive, selective, and reliable approach for the quantitative analysis of **Disperse Blue 7** in textile samples. The sample preparation is straightforward, and the analytical method is robust, making it suitable for routine quality control and regulatory monitoring of textiles.

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- To cite this document: BenchChem. [Application Note: Quantitative Analysis of Disperse Blue 7 in Textiles by HPLC-MS]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1200070#hplc-ms-analysis-of-disperse-blue-7-in-textiles]

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